

# An In-depth Technical Guide to 1-Bromodecane (CAS: 112-29-8)

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## Compound of Interest

Compound Name: 1-Bromodecane

Cat. No.: B1670165

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**1-Bromodecane**, also known as decyl bromide, is a linear bromoalkane with the chemical formula  $C_{10}H_{21}Br$ . It presents as a clear, colorless to light yellow liquid and is utilized primarily as a reagent in organic synthesis.<sup>[1]</sup> Its long alkyl chain and reactive bromide group make it a valuable intermediate for introducing a decyl group into various molecular structures. This guide provides a comprehensive overview of its physicochemical properties, synthesis, applications in drug development, and safety and handling protocols.

## Physicochemical Properties

The fundamental physical and chemical characteristics of **1-Bromodecane** are summarized in the table below, providing a consolidated reference for laboratory and research applications.

Property	Value	Source
CAS Number	112-29-8	[2][3]
Molecular Formula	C <sub>10</sub> H <sub>21</sub> Br	[2][3]
Molecular Weight	221.18 g/mol	[1][2]
Boiling Point	238 °C (at 1013 mbar)	[4][5]
Melting Point	-30 °C to -29.2 °C	[4]
Density	1.07 g/cm <sup>3</sup> (at 20 °C)	[4]
Refractive Index	n <sub>20/D</sub> 1.458	[6]
Flash Point	94 °C (closed cup)	[4]
Vapor Pressure	0.04 mmHg	[1]
Solubility	Insoluble in water; Soluble in ethanol and ether.	[6]
Appearance	Clear, colorless to light yellow liquid.	[1]

## Synthesis of 1-Bromodecane

**1-Bromodecane** is commonly synthesized from 1-decanol. The following section details a typical laboratory-scale experimental protocol.

### Synthesis from 1-Decanol via Acid-Catalyzed Bromination

This method involves the reaction of 1-decanol with hydrobromic acid in the presence of a sulfuric acid catalyst.

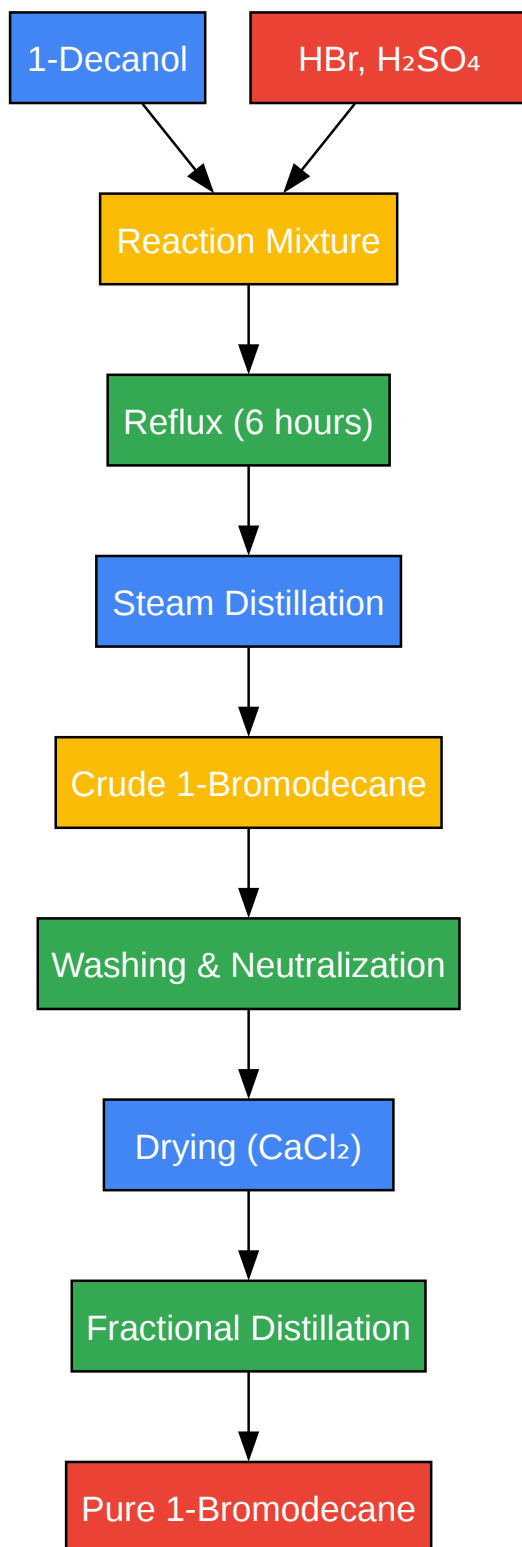
Experimental Protocol:

- **Reaction Setup:** In a reaction flask equipped with a reflux condenser, add 1 mole of 1-decanol.

- Acid Addition: With cooling, carefully and sequentially add 0.5 moles of concentrated sulfuric acid and then 1.25 moles of 48% hydrobromic acid to the 1-decanol.
- Reflux: Heat the mixture and maintain it at a rolling boil under reflux for 6 hours.
- Work-up:
  - After the reflux period, allow the mixture to cool.
  - Perform a steam distillation to separate the crude **1-bromodecane**.
  - Transfer the distillate to a separatory funnel.
- Purification:
  - Wash the crude **1-bromodecane** twice with approximately one-fifth of its volume with cold, concentrated sulfuric acid or hydrochloric acid to remove any ether by-product.
  - Wash the organic layer with water.
  - Neutralize any remaining acid by washing with a sodium bicarbonate solution.
  - Wash again with water.
  - Dry the **1-bromodecane** over anhydrous calcium chloride.
- Final Distillation: Purify the dried product by fractional distillation using a 20-cm Vigreux column to yield pure **1-bromodecane**.<sup>[7]</sup>

A generalized workflow for the synthesis of **1-Bromodecane** is depicted below.

## Synthesis Workflow of 1-Bromodecane



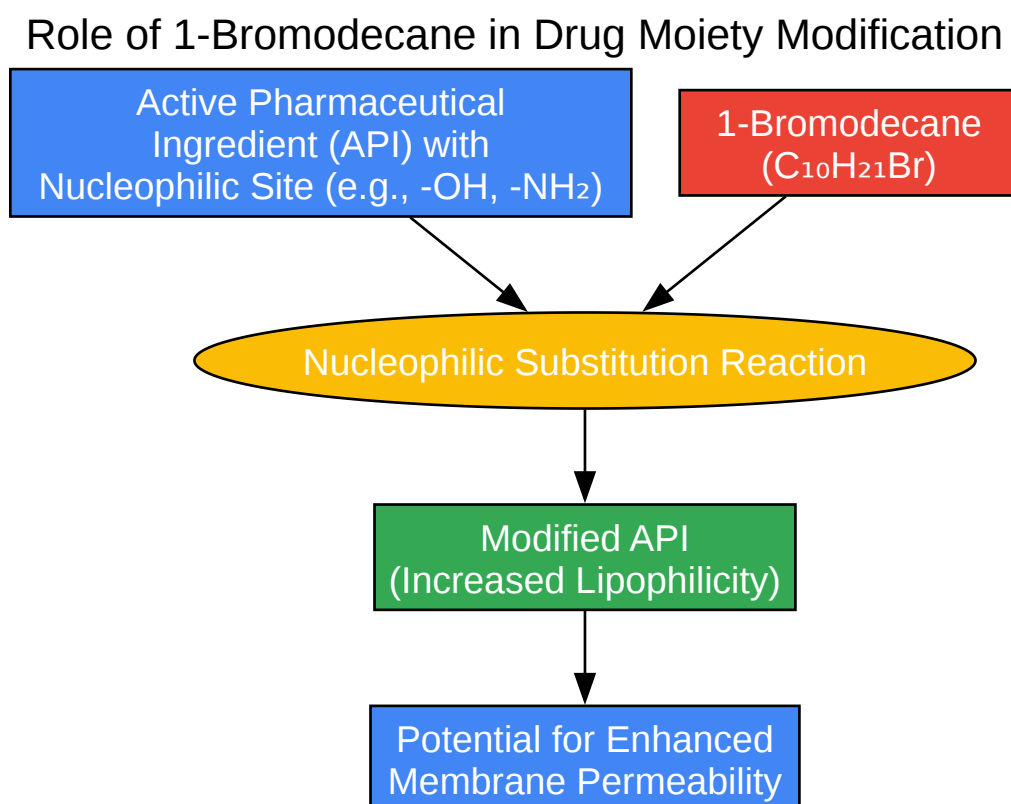
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Caption: Synthesis Workflow of **1-Bromodecane**.

## Applications in Research and Drug Development

**1-Bromodecane** serves as a key intermediate in organic synthesis, particularly in the pharmaceutical industry.[8] Its primary application is as an alkylating agent to introduce a ten-carbon alkyl chain (decyl group) into a target molecule. This modification is often employed to increase the lipophilicity of a compound, which can enhance its ability to cross cell membranes and improve its pharmacokinetic profile.[9] While not typically a pharmacologically active compound itself, it is a building block for various therapeutic agents.[10]

A logical diagram illustrating the role of **1-Bromodecane** in modifying a hypothetical drug candidate is presented below.



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Caption: Role of **1-Bromodecane** in Drug Moiety Modification.

## Safety and Handling

**1-Bromodecane** is considered hazardous and requires careful handling in a laboratory setting.  
[11]

#### 5.1. Hazard Identification

- GHS Pictograms: GHS07 (Exclamation mark).
- Signal Word: Warning.
- Hazard Statements: Causes skin irritation (H315) and serious eye irritation (H319).[4] May be very toxic to aquatic life (H400).[1]

#### 5.2. Precautionary Measures and First Aid

A summary of recommended personal protective equipment (PPE) and first aid measures is provided in the table below.

Precaution	Description	First Aid
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles. <a href="#">[12]</a> <a href="#">[13]</a>	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention. <a href="#">[12]</a> <a href="#">[14]</a>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. <a href="#">[12]</a> <a href="#">[13]</a>	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Get medical aid. <a href="#">[12]</a>
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. <a href="#">[12]</a>	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. <a href="#">[12]</a>
Handling	Wash thoroughly after handling. Use with adequate ventilation. Avoid contact with eyes, skin, and clothing. Keep container tightly closed. Avoid ingestion and inhalation. <a href="#">[12]</a> <a href="#">[15]</a>	If swallowed, and the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. <a href="#">[12]</a>
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances. <a href="#">[12]</a>	

### 5.3. Fire Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[12]  
[13]
- Special Hazards: During a fire, irritating and highly toxic gases such as carbon oxides and hydrogen bromide gas may be generated by thermal decomposition or combustion.[12][13]

#### 5.4. Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 5.2.  
[13]
- Spills/Leaks: Absorb the spill with inert material (e.g., vermiculite, sand, or earth), then place it in a suitable container for disposal.[12] Provide ventilation.[12]

## Conclusion

**1-Bromodecane** is a versatile and important chemical intermediate with well-defined physicochemical properties. Its synthesis from 1-decanol is a standard laboratory procedure. The primary utility of **1-Bromodecane** in drug development lies in its ability to append a lipophilic decyl chain, thereby modifying the properties of parent molecules. Strict adherence to safety and handling protocols is essential when working with this compound. This guide provides a foundational resource for researchers and professionals utilizing **1-Bromodecane** in their work.

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